

Introduction to Enzaplatovir and Solubility Challenges

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Compound of Interest

Compound Name: *Enzaplatovir*

Cat. No.: *B607331*

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Enzaplatovir (also known as BTA-C585) is an orally bioavailable inhibitor of the respiratory syncytial virus (RSV) fusion protein, a critical target in antiviral drug development.[1][2] With a molecular weight of 377.40 g/mol and the formula $C_{20}H_{19}N_5O_3$, its chemical structure presents solubility challenges typical of many small molecule drug candidates.[1][3] While DMSO is a powerful and widely used polar aprotic solvent capable of dissolving a broad range of compounds, issues such as precipitation, incomplete dissolution, and solution instability are frequently encountered with compounds like **Enzaplatovir**. [4][5]

Low solubility can significantly impact bioassays, leading to underestimated activity, variable data, and inaccurate structure-activity relationships (SAR).[6] This guide will walk you through the causes of these issues and provide validated protocols to resolve them effectively.

Frequently Asked Questions (FAQs)

Q1: Why is my **Enzaplatovir** not dissolving completely in DMSO at room temperature?

A1: Several factors can contribute to this issue. Firstly, **Enzaplatovir** may require additional energy to overcome its crystal lattice energy. Secondly, the DMSO itself might have absorbed atmospheric moisture. DMSO is highly hygroscopic, and even small amounts of water can significantly decrease the solubility of lipophilic compounds.[7] Lastly, you may be attempting to create a supersaturated solution that is thermodynamically unstable.[8]

Q2: I observed a precipitate in my **Enzaplatovir** stock solution after a freeze-thaw cycle. What happened?

A2: This is a common phenomenon. Freeze-thaw cycles can promote the crystallization of compounds from DMSO.[8] Absorbed water in the DMSO lowers the freezing point and can alter the solvent structure, increasing the likelihood of precipitation.[8] To avoid this, it is highly recommended to aliquot your stock solution into single-use volumes.[4]

Q3: What is the maximum recommended concentration of **Enzaplatovir** in DMSO?

A3: Published data indicates a solubility of up to 200 mg/mL (529.94 mM) in DMSO, though this often requires ultrasonic assistance to achieve.[2][9] For routine applications, preparing a stock solution in the range of 10-50 mM is more common and manageable. Always start with a lower concentration and work your way up to determine the practical solubility limit for your specific lot of compound and experimental conditions.

Q4: Is it safe to heat my **Enzaplatovir**/DMSO solution to aid dissolution?

A4: Gentle warming can be an effective strategy, but must be done with caution.[4] DMSO itself is stable but can begin to slowly decompose near its boiling point (189°C), and the presence of other chemicals can lower this decomposition temperature.[10][11][12] More importantly, **Enzaplatovir**'s thermal stability is a key consideration. Excessive heat can lead to degradation.[13] We recommend a controlled, gentle warming protocol, such as a 37°C water bath, for short periods.[4]

Q5: My compound dissolves in DMSO but crashes out when I add it to my aqueous assay buffer. How do I fix this?

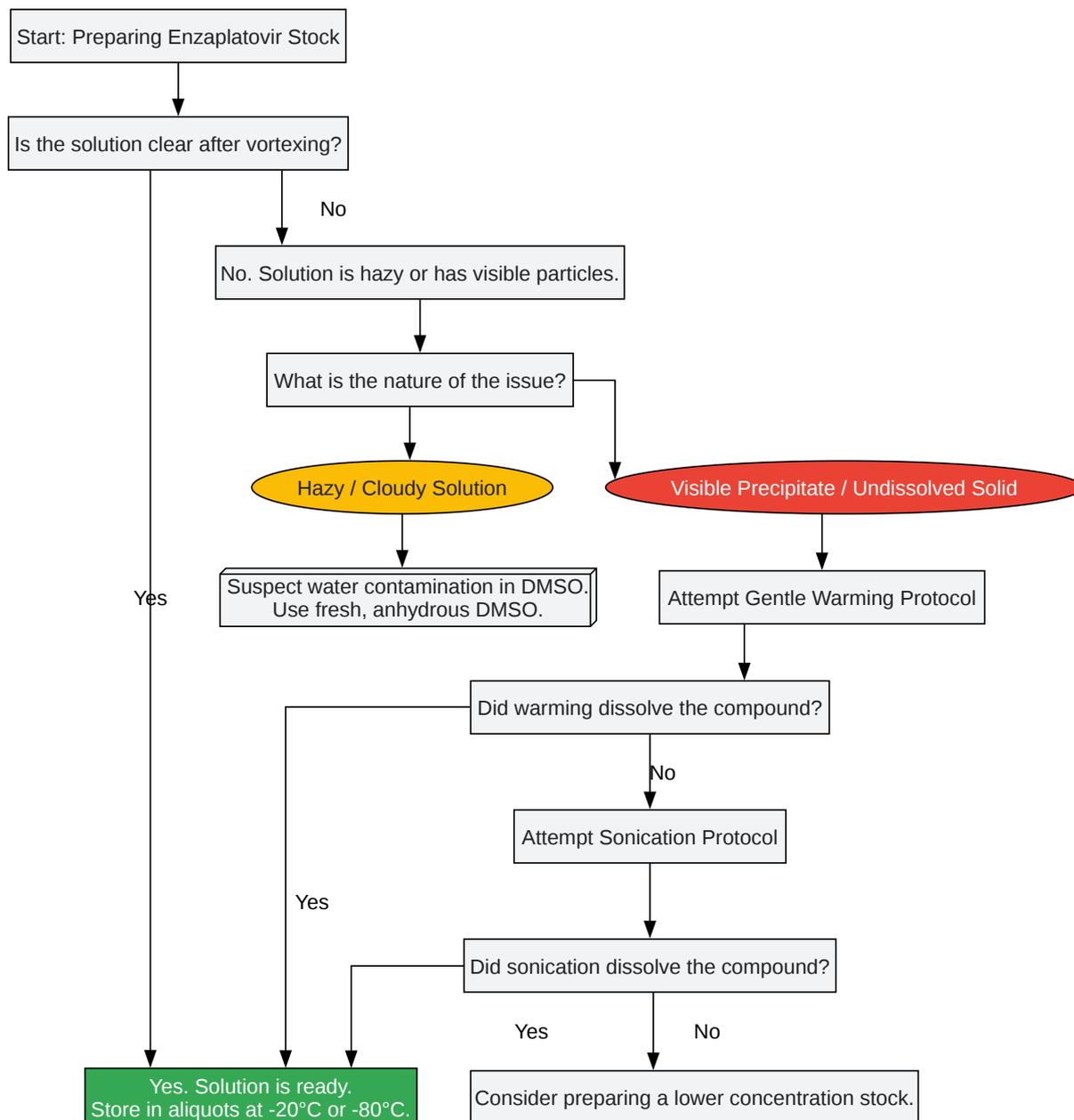
A5: This is a classic problem for poorly soluble compounds.[14] The abrupt change in solvent polarity causes the compound to precipitate. To mitigate this, ensure the final concentration of DMSO in your assay is as low as possible (typically <0.5%) and add the DMSO stock to the aqueous buffer with vigorous vortexing or mixing.[4] In some cases, using a co-solvent system or solubilizing agents like cyclodextrins may be necessary for in vivo or complex in vitro models.[2][15]

Troubleshooting Guide: From Problem to Protocol

This section provides a systematic approach to diagnosing and solving solubility issues.

Problem Diagnosis Workflow

The first step in troubleshooting is to identify the nature of the problem. Use this workflow to guide your decisions.



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Caption: Decision tree for troubleshooting **Enzaplatovir** solubility.

Detailed Experimental Protocols

This protocol is the starting point for solubilizing **Enzaplatovir**.

- **Preparation:** Use a sterile, amber glass vial or a polypropylene microcentrifuge tube. Ensure all equipment is dry.
- **Weighing:** Accurately weigh the desired mass of **Enzaplatovir** powder using a calibrated analytical balance.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO (stored in a desiccator) to achieve the target concentration.
- **Mixing:** Vortex the solution vigorously for 2-3 minutes at room temperature.[\[4\]](#)
- **Visual Inspection:** Check the solution against a light source for any visible particles or cloudiness.
- **Storage:** If fully dissolved, aliquot the stock solution into single-use volumes in tightly sealed vials and store at -20°C or -80°C to minimize freeze-thaw cycles and water absorption.[\[4\]](#)[\[16\]](#)

Use this method if the standard protocol fails to yield a clear solution.

- **Initial Steps:** Follow steps 1-4 of the Standard Dissolution Protocol.
- **Warming:** Place the sealed vial in a water bath pre-heated to 37°C.
- **Incubation & Mixing:** Incubate for 5-10 minutes. Remove the vial and vortex for 1 minute. Repeat this cycle 2-3 times. **Causality:** Gentle heating increases the kinetic energy of the solvent and solute molecules, helping to overcome the intermolecular forces (crystal lattice energy) of the solid **Enzaplatovir**, thereby facilitating dissolution without providing enough energy to cause thermal degradation.[\[4\]](#)[\[13\]](#)
- **Cooling & Inspection:** Allow the solution to cool to room temperature and inspect for clarity. If it remains clear, the compound has successfully dissolved.
- **Storage:** Proceed with aliquoting and storage as described in the standard protocol.

Sonication is a high-energy method that can be very effective for stubborn compounds.^{[17][18]}

- **Initial Steps:** Follow steps 1-4 of the Standard Dissolution Protocol.
- **Sonication:** Place the sealed vial in a bath sonicator. Ensure the water level in the sonicator is sufficient to cover the solvent level in the vial.
- **Pulsing:** Sonicate in short bursts (e.g., 5-10 minutes) followed by a resting period to prevent excessive heating of the sample.^[17] Monitor the temperature of the water bath.
- **Mixing & Inspection:** After each sonication cycle, vortex the sample for 1 minute and visually inspect for dissolution.
- **Finalization:** Once the solution is clear, allow it to return to room temperature. **Causality:** Sonication uses high-frequency sound waves to induce acoustic cavitation—the formation and collapse of microscopic bubbles.^[18] This process generates intense, localized energy that physically breaks apart solute agglomerates and increases mass transfer at the solid-liquid interface, dramatically accelerating dissolution.^{[17][18]}
- **Storage:** Aliquot and store as previously described.

Understanding the Science: Key Principles

A deeper understanding of the underlying chemical principles is crucial for effective troubleshooting.

Principle	Impact on Enzaplatovir Solubility	Mitigation Strategy
DMSO Hygroscopicity	DMSO readily absorbs water from the atmosphere.[8][7] Water acts as an anti-solvent for many lipophilic compounds, significantly reducing their solubility in DMSO and promoting precipitation.[8]	Always use fresh, anhydrous grade DMSO from a newly opened bottle. Store DMSO under an inert gas (e.g., argon) and in a desiccator. Minimize the time stock solution vials are open to the air.
Compound Polymorphism	Solid compounds can exist in different crystalline forms (polymorphs) or in an amorphous state.[19] Amorphous forms are typically higher energy and dissolve more readily than stable crystalline forms. The solubility you observe may depend on the specific solid-state form of your Enzaplatovir batch.	If solubility issues are persistent and batch-dependent, be aware that polymorphism could be a factor. Sonication can help break down highly stable crystal lattices.
Supersaturation & Precipitation	It is possible to create a kinetically trapped supersaturated solution, especially with heating or sonication.[8] This solution is thermodynamically unstable and may precipitate over time, or upon a change in conditions (e.g., cooling, freeze-thaw).	Avoid preparing stock solutions at the absolute maximum solubility limit for long-term storage. If a high concentration is needed, prepare it fresh. Aliquoting is critical to prevent disturbances that can trigger precipitation.
Thermal Stability	While gentle heat aids dissolution, excessive or prolonged heating can cause chemical degradation of Enzaplatovir, altering its	Never heat above 40°C unless you have specific data on the thermal stability of Enzaplatovir. Use short, controlled heating cycles.

structure and biological activity.

[13]

Co-Solvent Systems for Advanced Applications

For challenging in vivo or formulation studies, a single solvent may not be sufficient. Co-solvent systems are often required to maintain solubility upon dilution into an aqueous environment.

Caption: Workflow for preparing a co-solvent formulation.[2]

One published formulation protocol involves a stepwise dilution:

- Add 10% volume of the DMSO stock solution to 40% volume of PEG300 and mix.
- Add 5% volume of Tween-80 and mix.
- Finally, add 45% volume of saline to reach the final concentration.[2]

This method gradually decreases the solvent polarity, preventing the compound from precipitating out of solution.

References

- Ziath Ltd. (n.d.). The Effects of Water on DMSO and Effective Hydration Measurement Freezing Point Depression of DMSO. Retrieved from [\[Link\]](#)
- Kramer, C., et al. (2014). A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules. *ACS Medicinal Chemistry Letters*, 5(10), 1082-1086. Retrieved from [\[Link\]](#)
- Di, L., & Kerns, E. H. (2006). Biological assay challenges from compound solubility: strategies for bioassay optimization. *Drug Discovery Today*, 11(9-10), 446-451. Retrieved from [\[Link\]](#)
- Comas-Barcelo, J., et al. (2012). Solvent Selection for Insoluble Ligands, a Challenge for Biological Assay Development: A TNF- α /SPD304 Study. *ACS Medicinal Chemistry Letters*, 3(9), 745-749. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Biological Assay Challenges From Compound Solubility: Strategies For Bioassay Optimization | Request PDF. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Dimethyl sulfoxide. Retrieved from [[Link](#)]
- DC Chemicals. (n.d.). (S)-**Enzaplatovir** Datasheet. Retrieved from [[Link](#)]
- ResearchGate. (2014). How to enhance drug solubility for in vitro assays?. Retrieved from [[Link](#)]
- Patsnap. (n.d.). **Enzaplatovir** - Drug Targets, Indications, Patents. Synapse. Retrieved from [[Link](#)]
- Tetko, I. V., et al. (2014). In Silico Estimation of DMSO Solubility of Organic Compounds for Bioscreening. Journal of Chemical Information and Modeling, 54(12), 3329-3337. Retrieved from [[Link](#)]
- Oldenburg, K., et al. (2006). High Throughput Sonication: Evaluation for Compound Solubilization. Journal of Biomolecular Screening, 11(2), 193-202. Retrieved from [[Link](#)]
- Ahlner, A., et al. (2019). Cosolvent Dimethyl Sulfoxide Influences Protein–Ligand Binding Kinetics via Solvent Viscosity Effects. Biophysical Journal, 117(8), 1431-1440. Retrieved from [[Link](#)]
- Kelly, M. (2006). Samples in DMSO: What an end user needs to know. Ziath. Retrieved from [[Link](#)]
- Biela, A., et al. (2017). Effect of Dimethyl Sulfoxide on the Binding of 1-Adamantane Carboxylic Acid to β - and γ -Cyclodextrins. Journal of Chemical Information and Modeling, 57(11), 2763-2771. Retrieved from [[Link](#)]
- Wasvary, J. (2023). How can dimethyl sulfoxide enhance solubility in lab applications?. Quora. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Dimethyl sulfoxide (DMSO) as a stabilizing co-solvent for G-quadruplex DNA | Request PDF. Retrieved from [[Link](#)]

- ResearchGate. (n.d.). DMSO Can Be More than a Solvent: Thermal Analysis of Its Chemical Interactions with Certain Chemicals at Different Process Stages. Retrieved from [[Link](#)]
- Savjani, K. T., et al. (2012). Drug Solubility: Importance and Enhancement Techniques. ISRN Pharmaceuticals, 2012, 195727. Retrieved from [[Link](#)]
- Amjad, M., et al. (2010). Dissolution Testing for Poorly Soluble Drugs: A Continuing Perspective. Journal of Pharmaceutical and Biomedical Analysis, 53(3), 247-257. Retrieved from [[Link](#)]
- Chemistry Stack Exchange. (2014). Hygroscopic behaviour of DMSO - how bad is it?. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Study on Autocatalytic Decomposition of Dimethyl Sulfoxide (DMSO). Retrieved from [[Link](#)]
- Wang, R., et al. (2015). Thermal Degradation of Small Molecules: A Global Metabolomic Investigation. Analytical Chemistry, 87(17), 8825-8832. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Dissolution Method Development for Poorly Soluble Compounds | Request PDF. Retrieved from [[Link](#)]
- Chang, C-J., et al. (2021). Study on Autocatalytic Decomposition of Dimethyl Sulfoxide (DMSO) III: Investigations Regarding the Main Decomposition. Organic Process Research & Development, 25(12), 2736-2743. Retrieved from [[Link](#)]
- Hielscher Ultrasonics. (n.d.). Solvents for Ultrasonic Extraction from Plants. Retrieved from [[Link](#)]
- Reddit. (2021). Do freeze-thaw cycles damage small molecules dissolved in DMSO?. r/labrats. Retrieved from [[Link](#)]
- Envirostar. (2023). Unlocking the Benefits of Sonication for Creating Soluble Liquids. Retrieved from [[Link](#)]
- ResearchGate. (2016). Sonication or other protocol to make lipid solution clear?. Retrieved from [[Link](#)]

- Gümüş, Z. P., et al. (2021). Dimethyl sulfoxide reduces the stability but enhances catalytic activity of the main SARS-CoV-2 protease 3CLpro. The FASEB Journal, 35(9), e21838. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Dimethyl Sulfoxide. PubChem. Retrieved from [[Link](#)]

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Sources

1. medkoo.com [[medkoo.com](#)]
2. medchemexpress.com [[medchemexpress.com](#)]
3. Enzaplatovir | CymitQuimica [[cymitquimica.com](#)]
4. pdf.benchchem.com [[pdf.benchchem.com](#)]
5. Dimethyl sulfoxide - Wikipedia [[en.wikipedia.org](#)]
6. Biological assay challenges from compound solubility: strategies for bioassay optimization - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
7. chemistry.stackexchange.com [[chemistry.stackexchange.com](#)]
8. ziath.com [[ziath.com](#)]
9. file.medchemexpress.com [[file.medchemexpress.com](#)]
10. researchgate.net [[researchgate.net](#)]
11. researchgate.net [[researchgate.net](#)]
12. pubs.acs.org [[pubs.acs.org](#)]
13. Thermal Degradation of Small Molecules: A Global Metabolomic Investigation - PMC [[pmc.ncbi.nlm.nih.gov](#)]
14. pdf.benchchem.com [[pdf.benchchem.com](#)]
15. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC [[pmc.ncbi.nlm.nih.gov](#)]

- 16. (S)-Enzaplatovir Datasheet DC Chemicals [dcchemicals.com]
- 17. researchgate.net [researchgate.net]
- 18. Unlocking the Benefits of Sonication for Creating Soluble Liquids | Envirostar [envirostarllc.com]
- 19. ziath.com [ziath.com]
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